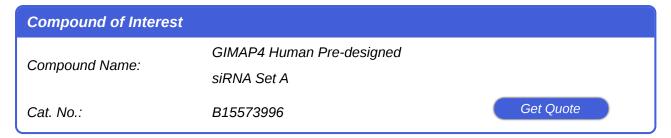




Application Notes and Protocols: Transfection of GIMAP4 siRNA in Jurkat Cells

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Introduction

GTPase of the immunity-associated protein (GIMAP) family members are critical regulators of lymphocyte development, survival, and differentiation. GIMAP4, in particular, has been identified as a key player in T-cell apoptosis and T-helper cell differentiation.[1][2] The targeted knockdown of GIMAP4 using small interfering RNA (siRNA) in Jurkat cells, a human T-lymphocyte cell line, provides a valuable model for studying its function in T-cell signaling pathways. These application notes provide a detailed protocol for the transfection of GIMAP4 siRNA into Jurkat cells, along with expected outcomes and relevant signaling pathway information.

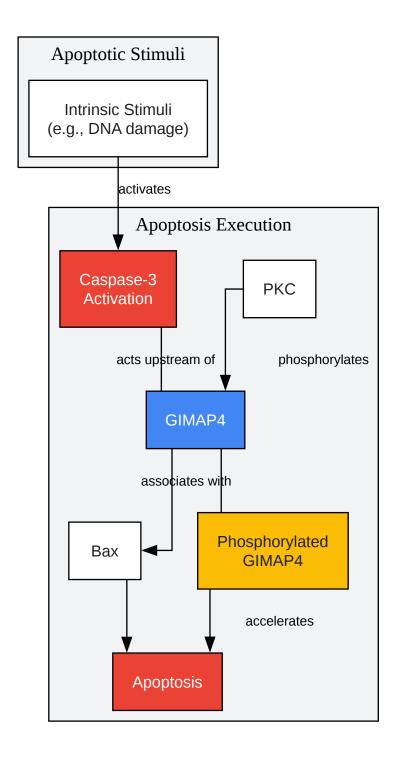
GIMAP4 Signaling Pathways

GIMAP4 is implicated in two principal signaling pathways in T-lymphocytes: the intrinsic apoptosis pathway and the interferon-gamma (IFN-γ) secretion pathway.

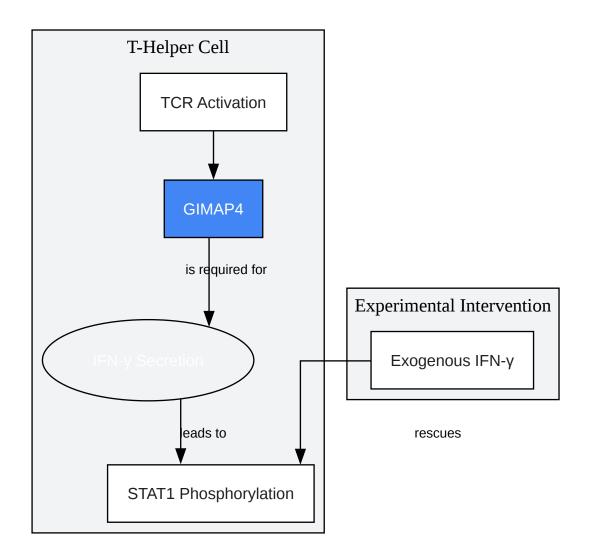
GIMAP4 in Apoptosis

GIMAP4 is considered a pro-apoptotic protein that acts downstream of caspase-3 activation.[1] [3] It has been shown to associate with the pro-apoptotic protein Bax.[4] The phosphorylation of GIMAP4 is directly correlated with the execution of programmed cell death.[3]

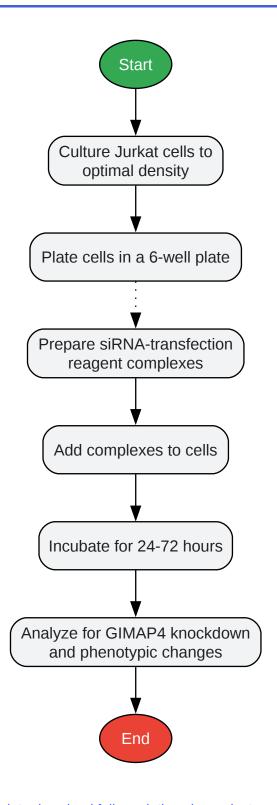












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